

1-adamantanethiol melting point and boiling point

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Compound of Interest

Compound Name: 1-Adamantanethiol

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An In-depth Technical Guide to the Physicochemical Properties of 1-Adamantanethiol

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of molecules like **1-adamantanethiol** is fundamental. This guide provides a detailed overview of the melting and boiling points of **1-adamantanethiol**, outlines the standard experimental protocols for their determination, and presents visual workflows for these procedures.

Physicochemical Data of 1-Adamantanethiol

1-Adamantanethiol is a solid at room temperature.^{[1][2][3][4]} The following table summarizes its key physical properties.

Property	Value	Source(s)
Melting Point	103-105 °C	[1]
	99-106 °C	[2][4][5]
Boiling Point	237.8 ± 9.0 °C (at 760 Torr)	[3]
Density	1.09 ± 0.1 g/cm ³ (at 20 °C, 760 Torr)	[3]
Flash Point	94.2 ± 16.7 °C	[3]

Experimental Protocols

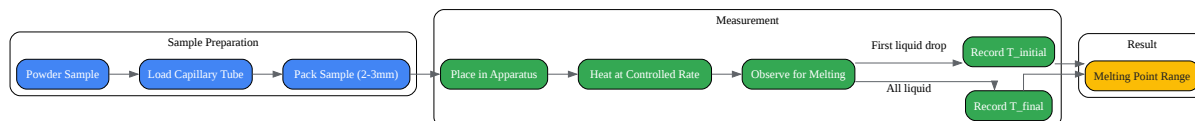
The following sections detail the standard laboratory procedures for determining the melting and boiling points of a solid compound like **1-adamantanethiol**.

Melting Point Determination: Capillary Method

The capillary method is a standard technique for determining the melting point of a solid.^[1] It involves heating a small sample in a capillary tube and observing the temperature range over which it melts.^[6]

Methodology:

- **Sample Preparation:** A small amount of finely powdered **1-adamantanethiol** is introduced into a capillary tube, which is sealed at one end.^[7] The tube is then tapped gently to pack the sample to a height of 2-3 mm.^{[4][7]}
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, often attached to a thermometer or with an integrated digital thermometer.^{[3][8]} The apparatus can be a heated oil bath (like a Thiele tube) or a metal block.^{[6][8]}
- **Heating and Observation:** The apparatus is heated at a controlled rate.^[9] An initial rapid heating can be used to determine an approximate melting point.^{[6][8]} Subsequently, a new sample is heated slowly, at a rate of about 1-2 °C per minute, near the expected melting point.^{[6][9]}
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.^[7] The temperature at which the entire sample has turned into a clear liquid is recorded as the end of the melting range.^{[4][7]} Pure substances typically have a sharp melting range of 0.5-1.0°C.^[6]



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Capillary Method for Melting Point Determination.

Boiling Point Determination: Thiele Tube Method

For determining the boiling point of a substance available in small quantities, the Thiele tube method is commonly employed.[2]

Methodology:

- **Sample Preparation:** A small amount of the liquid sample (if **1-adamantanethiol** were melted) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.[2][10]
- **Apparatus Setup:** The test tube assembly is attached to a thermometer and placed in a Thiele tube filled with a high-boiling point liquid, such as mineral oil.[2][11] The Thiele tube's design facilitates uniform heating through convection currents.[11]
- **Heating:** The side arm of the Thiele tube is gently heated.[5] As the temperature rises, the air trapped in the capillary tube will expand and exit, forming bubbles.[2]
- **Observation and Data Recording:** Heating continues until a continuous stream of bubbles emerges from the capillary tube.[2][5] The heat source is then removed, and the apparatus is allowed to cool. The temperature at which the bubbling stops and the liquid is drawn back into the capillary tube is the boiling point of the sample.[2][5][10] This is the point where the external pressure equals the vapor pressure of the substance.



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Thiele Tube Method for Boiling Point Determination.

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